Spectroscopic data for 2-Chloro-4,6-difluorobenzonitrile

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Compound of Interest

Compound Name:	*2-Chloro-4,6-difluorobenzonitrile*
CAS No.:	*1242338-90-4*
Cat. No.:	*B593828*

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An In-depth Technical Guide to the Spectroscopic Characterization of **2-Chloro-4,6-difluorobenzonitrile**

Introduction: Elucidating the Molecular Blueprint

In the landscape of pharmaceutical and materials science, the precise structural verification of novel chemical entities is a foundational pillar of research and development. **2-Chloro-4,6-difluorobenzonitrile**, a substituted aromatic nitrile, represents a class of compounds often utilized as key building blocks in the synthesis of complex organic molecules. Its unique arrangement of electronegative substituents—a nitrile group, a chlorine atom, and two fluorine atoms—creates a distinct electronic and structural profile. The unambiguous characterization of this molecule is paramount for ensuring purity, predicting reactivity, and guaranteeing the integrity of downstream applications.

This technical guide provides a comprehensive roadmap for the spectroscopic analysis of **2-Chloro-4,6-difluorobenzonitrile**. As complete, published experimental spectra for this specific compound are not consistently available across all public databases, this document is structured to empower researchers by detailing the principles, expected outcomes, and field-

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proven protocols for acquiring and interpreting the necessary data. We will proceed as a senior scientist would: by predicting the spectral features based on established chemical principles and analogous structures, and then outlining the precise experimental workflows required to validate these predictions. This integrated approach ensures a self-validating system of analysis, grounded in scientific rigor.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Mapping Functional Groups

Expertise & Experience: The Vibrational Fingerprint

FT-IR spectroscopy is the first line of inquiry for functional group identification. It probes the vibrational modes of molecules, providing a unique "fingerprint." For **2-Chloro-4,6-difluorobenzonitrile**, we expect to see characteristic absorption bands corresponding to the nitrile group, the aromatic ring, and the carbon-halogen bonds. The presence and sharpness of the nitrile peak are particularly diagnostic.

Predicted FT-IR Data

The expected vibrational frequencies are summarized below, based on established group frequency charts and data from analogous substituted benzonitriles.[1][2]

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Functional Group	Predicted Absorption Range (cm^{-1})	Expected Intensity	Notes
C≡N Stretch	2240 - 2220	Strong, Sharp	A key diagnostic peak for the nitrile functionality.
Aromatic C=C Stretch	1600 - 1450	Medium to Strong	Multiple bands are expected, characteristic of the benzene ring.
C-F Stretch	1250 - 1050	Strong	The presence of two C-F bonds may lead to complex or broad absorption in this region.
Aromatic C-H Bending	900 - 675	Medium to Strong	The substitution pattern dictates the specific frequencies of these out-of-plane bends.
C-Cl Stretch	850 - 550	Medium to Strong	Often appears in the fingerprint region and can be difficult to assign definitively without theoretical calculations.

Experimental Protocol: Attenuated Total Reflectance (ATR)

Attenuated Total Reflectance (ATR) is the preferred method for a solid sample like **2-Chloro-4,6-difluorobenzonitrile** due to its minimal sample preparation and high reproducibility.[3][4]

- Background Spectrum: Ensure the ATR crystal (typically diamond or zinc selenide) is immaculately clean. Record a background spectrum of the empty crystal. This is crucial for

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subtracting atmospheric (CO_2, H_2O) and crystal-related absorptions.[1]

- Sample Application: Place a small amount (a few milligrams) of the solid sample directly onto the ATR crystal.
- Apply Pressure: Use the instrument's pressure arm to apply firm, consistent pressure, ensuring intimate contact between the sample and the crystal surface. This is critical for achieving a high-quality spectrum.[5]
- Sample Spectrum Acquisition: Acquire the sample spectrum. Typically, 16 to 32 scans are co-added in the range of 4000 to 400 cm^{-1} to achieve an excellent signal-to-noise ratio.
- Data Processing: The instrument software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance plot.
- Cleaning: Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) and a soft, non-abrasive wipe.

Data Acquisition and Interpretation Workflow

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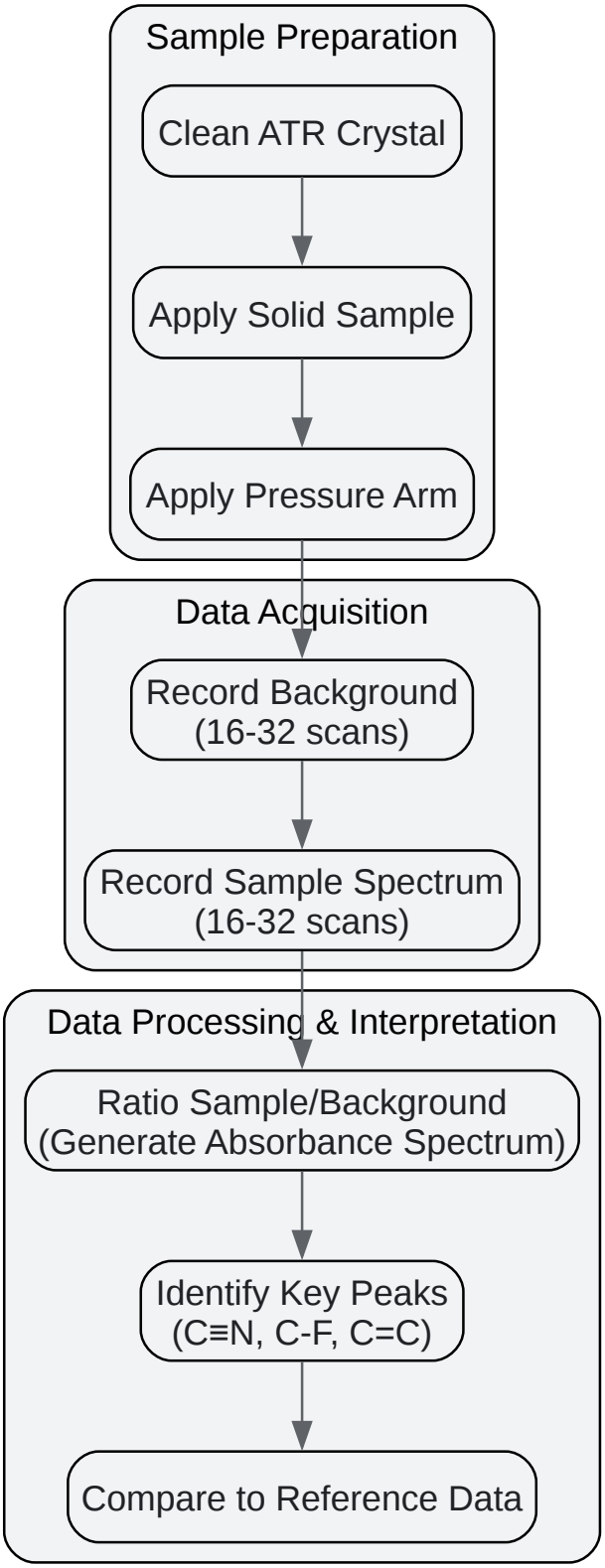

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Caption: Workflow for FT-IR analysis using the ATR technique.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structure

Expertise & Experience: Probing the Atomic Nuclei

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of a molecule. For **2-Chloro-4,6-difluorobenzonitrile**, a combination of ^{1}H, ^{13}C, and ^{19}F NMR is required for an unambiguous structural assignment. The choice of solvent is critical; deuterated chloroform ($CDCl_3$) is a common first choice, but a more polar solvent like deuterated dimethyl sulfoxide (DMSO-d_6) may be used if solubility is an issue. It is important to note that chemical shifts can be influenced by the solvent choice.[6][7]

^{1}H NMR Analysis

The molecule has two aromatic protons. Their chemical environment is dictated by the electronic effects of the adjacent substituents. The fluorine and chlorine atoms are electron-withdrawing, which will shift the proton signals downfield (to a higher ppm). We expect to see two distinct signals, each showing coupling to the nearby fluorine atoms.

^{13}C NMR Analysis

The molecule contains seven unique carbon atoms, and we therefore expect seven distinct signals in the proton-decoupled ^{13}C NMR spectrum. The nitrile carbon will be significantly downfield. The aromatic carbons will exhibit characteristic C-F coupling, which is a key diagnostic feature.

^{19}F NMR Analysis

With two chemically non-equivalent fluorine atoms (at positions 4 and 6), the ^{19}F NMR spectrum should display two distinct signals. These signals will likely appear as multiplets due to coupling with each other ($^{3}J_{F-F}$) and with the adjacent aromatic protons ($^{3}J_{F-H}$ and $^{4}J_{F-H}$). ^{19}F NMR is exceptionally sensitive and has a wide chemical shift range, making it an excellent tool for confirming the fluorine substitution pattern.[8][9]

Predicted NMR Spectroscopic Data (in $CDCl_3$)

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The following table summarizes the predicted chemical shifts (δ) and coupling constants (J). These are estimates based on analogous structures and established substituent effects.[10][11][12][13]

Nucleus	Position	Predicted δ (ppm)	Predicted Multiplicity	Predicted Coupling Constants (Hz)
^{1}H	H-3	7.2 - 7.5	Triplet of doublets (td)	$^{3}JH-F(4) \approx 8-10$, $^{4}JH-F(6) \approx 2-3$
H-5	7.0 - 7.3	Triplet of doublets (td)	$^{3}JH-F(4) \approx 8-10$, $^{3}JH-F(6) \approx 8-10$	
^{13}C	C1 (C-CN)	105 - 115	Triplet (t)	$^{2}JC-F(6)$, $^{4}JC-F(4)$
C2 (C-Cl)	135 - 145	Doublet of doublets (dd)	$^{2}JC-F(6)$, $^{4}JC-F(4)$	
C3	115 - 125	Doublet (d)	$^{3}JC-F(4)$	
C4 (C-F)	160 - 170	Doublet of doublets (dd)	$^{1}JC-F \approx 250$, $^{3}JC-F(6)$	
C5	110 - 120	Doublet of doublets (dd)	$^{3}JC-F(4)$, $^{3}JC-F(6)$	
C6 (C-F)	160 - 170	Doublet of doublets (dd)	$^{1}JC-F \approx 250$, $^{3}JC-F(4)$	
CN	115 - 120	Singlet (s)	-	
^{19}F	F-4	-100 to -115	Doublet of triplets (dt)	$^{3}JF-F \approx 15-20$, $^{3}JF-H \approx 8-10$
F-6	-100 to -115	Doublet of triplets (dt)	$^{3}JF-F \approx 15-20$, $^{3}JF-H \approx 8-10$	

Experimental Protocol: NMR Sample Preparation and Acquisition

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- Sample Preparation: Accurately weigh approximately 5-10 mg of the compound into a clean, dry NMR tube.
- Solvent Addition: Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$) containing a small amount of tetramethylsilane (TMS) as an internal reference (0 ppm).
- Dissolution: Cap the tube and gently invert it several times to ensure the sample is fully dissolved. A brief period in an ultrasonic bath can aid dissolution if necessary.
- Instrument Setup: Insert the sample into the NMR spectrometer. The instrument will be tuned and shimmed to optimize the magnetic field homogeneity.
- ^{1}H Spectrum Acquisition: Acquire the ^{1}H spectrum using a standard pulse program. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- ^{13}C Spectrum Acquisition: Acquire a broadband proton-decoupled ^{13}C spectrum. This technique requires a longer acquisition time than ^{1}H NMR. An inverse-gated decoupling experiment can be run for more accurate integration if needed.[1]
- ^{19}F Spectrum Acquisition: Acquire the ^{19}F spectrum. This is often done without proton decoupling to observe the F-H coupling constants, which are valuable for structural assignment. A common reference standard for ^{19}F NMR is $CFCl_3$ (0 ppm).[14]
- Data Processing: The raw data (Free Induction Decay, FID) is Fourier transformed, phase corrected, and baseline corrected. The spectrum is then referenced to TMS (^{1}H, ^{13}C) or $CFCl_3$ (^{19}F).

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Expertise & Experience: Ionization and Fragmentation Pathways

Mass spectrometry provides two critical pieces of information: the molecular weight of the compound and structural clues from its fragmentation pattern upon ionization. For a volatile and thermally stable molecule like this, Electron Ionization (EI) coupled with a Gas Chromatography (GC) inlet is a standard and robust method.

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A key feature to look for is the isotopic pattern of the molecular ion. Chlorine has two stable isotopes, ^{35}Cl and ^{37}Cl, in an approximate natural abundance of 3:1. This means the molecular ion peak ($M^{+}\cdot$) will appear as a pair of peaks (M and M+2) separated by 2 m/z units, with a relative intensity ratio of approximately 3:1, which is a definitive indicator of a single chlorine atom in the molecule.[15]

Predicted Mass Spectrum Data (Electron Ionization)

Ion	Predicted m/z	Notes
$[M]^{+}\cdot$	175/177	Molecular ion peak, showing the characteristic ~3:1 isotopic pattern for one chlorine atom.
$[M-Cl]^{+}$	140	Loss of the chlorine radical.
$[M-CN]^{+}$	149/151	Loss of the nitrile radical.
$[M-F]^{+}$	156/158	Loss of a fluorine radical.
$[C_6H_2F_2]^{+}$	112	Fragment corresponding to the difluorophenyl cation.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution of the sample (approx. 1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Injection: Inject a small volume (typically 1 µL) of the solution into the GC injection port. The high temperature of the port volatilizes the sample.
- Chromatographic Separation: The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The column separates the analyte from any impurities based on boiling point and polarity.
- Ionization: As the analyte elutes from the GC column, it enters the MS ion source where it is bombarded with high-energy electrons (typically 70 eV). This process, known as Electron Ionization (EI), creates a positively charged molecular ion ($M^{+}\cdot$) and various fragment ions.[16][17]

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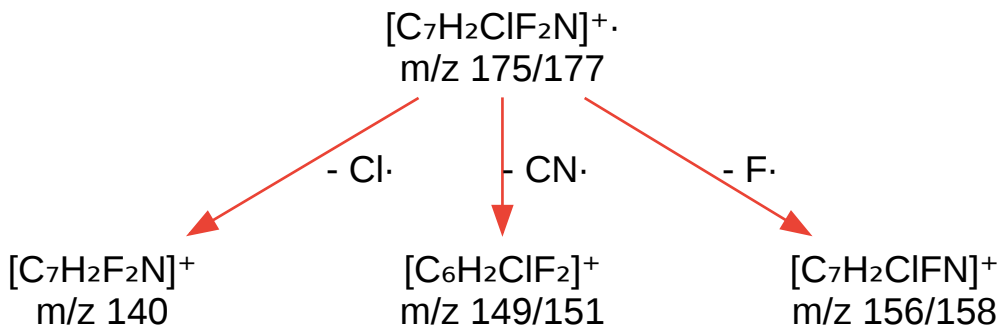
- Mass Analysis: The ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of each ion, generating the mass spectrum.

Predicted Fragmentation Pathway



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Caption: Primary fragmentation pathways for **2-Chloro-4,6-difluorobenzonitrile** under EI-MS.

Conclusion

The comprehensive spectroscopic characterization of **2-Chloro-4,6-difluorobenzonitrile** requires an integrated, multi-technique approach. FT-IR provides a rapid confirmation of key functional groups, particularly the nitrile stretch. High-resolution mass spectrometry confirms the elemental composition and molecular weight while revealing the presence of chlorine through its distinct isotopic signature. Finally, the combination of ^{1}H, ^{13}C, and ^{19}F NMR spectroscopy provides the definitive and unambiguous evidence of the molecular structure, revealing the precise connectivity and substitution pattern of the aromatic ring. By following the protocols and interpretive frameworks outlined in this guide, researchers can confidently establish the identity and purity of this valuable chemical building block.

References

- University of California, Irvine. "Sample preparation for FT-IR." UCI School of Physical Sciences.
- Drawell. "Sample Preparation for FTIR Analysis - Sample Types and Prepare Methods." Drawell Scientific Instrument Co., Ltd.

© 2026 BenchChem. All rights reserved.

- BenchChem. "A Spectroscopic Comparison of Substituted Aromatic Nitriles: A Guide for Researchers." BenchChem.
- Reddit User Discussion. "How does solvent choice effect chemical shift in NMR experiments?" Reddit r/chemhelp.
- JASCO Inc. "Sampling Techniques for FTIR Spectroscopy." JASCO.
- Laszlo, P. "Solvent Effects on Nuclear Magnetic Resonance Chemical Shifts." Taylor & Francis Online.
- LPD Lab Services Ltd. "FTIR Principles and Sample Preparation." LPD Lab Services.
- Imaizumi, M., et al. "Solvent Effects on Proton Nmr Chemical Shifts of Macrocyclic and Nonmacrocyclic Compounds Employed with NH Functional." J-Stage.
- Polymer Chemistry Characterization Lab. "Sample Preparation – FT-IR/ATR." Virginia Tech.
- Matsuo, T., and Shosenji, H. "Solvent Effects in NMR Spectroscopy. I. Chemical Shifts Induced by the Addition of Protic Substances to Benzene Solutions of Several Polar Compounds." Semantic Scholar.
- Matsuo, T. "Studies of the solvent effect on the chemical shifts in nmr - spectroscopy. II. Solutions of succinic anhydride." Canadian Science Publishing.
- Royal Society of Chemistry. "Supplementary Information." Royal Society of Chemistry.
- University of Colorado Boulder, Department of Chemistry. "Mass Spectrometry: Fragmentation." University of Colorado Boulder.
- Veracini, C.A., et al. "Determination of the structure of benzonitrile by nuclear magnetic resonance : Analysis of ^{1}H and ^{13}C spectra of." ScienceDirect.
- Royal Society of Chemistry. "Supporting Information." Royal Society of Chemistry.
- Cernicharo, J., et al. "Hunting the relatives of benzonitrile: Rotational spectroscopy of dicyanobenzenes." Astronomy & Astrophysics.
- Krishnakumar, V., and S. Muthunatesan. "Spectroscopic Studies and Vibrational Assignments, Homo- Lumo, UV-VIS, NBO Analysis of Benzonitrile." Semantic Scholar.
- ResearchGate. "Comparative vibrational spectroscopic investigation of benzonitrile derivatives using density functional theory." ResearchGate.
- Royal Society of Chemistry. "Electronic Supplementary Information." Royal Society of Chemistry.
- ChemicalBook. "2,6-Difluorobenzonitrile(1897-52-5) 13C NMR spectrum." ChemicalBook.
- NIST. "2-Chloro-4-fluorobenzonitrile." NIST WebBook.
- Royal Society of Chemistry. "Supporting Information." Royal Society of Chemistry.
- ChemicalBook. "2,6-Difluorobenzonitrile(1897-52-5) 1H NMR spectrum." ChemicalBook.
- OUCI. "Fragmentation of Organic Ions and Interpretation of EI Mass Spectra." University of Oklahoma.
- PubChem. "2,6-Difluorobenzonitrile." National Center for Biotechnology Information.

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- Al-Mawsawi, L.Q., et al. "Substituted 3-Phenylpropenoates and Related Analogs: Electron Ionization Mass Spectral Fragmentation and Density Functional Theory Calculations." National Institutes of Health.
- PubChem. "2-Chloro-4-fluorobenzonitrile." National Center for Biotechnology Information.
- NIST. "2-Chloro-4-fluorobenzonitrile." NIST WebBook.
- PubChem. "2-Chloro-6-fluorobenzonitrile." National Center for Biotechnology Information.
- PubChem. "2-Chlorobenzonitrile." National Center for Biotechnology Information.
- University of Ottawa. "19Flourine NMR." University of Ottawa NMR Facility.
- Alfa Chemistry. "19F NMR Chemical Shift Table." Alfa Chemistry.
- Sparkman, O.D. "Anatomy of an Ion's Fragmentation After Electron Ionization, Part II." Spectroscopy Online.
- ResearchGate. "Fragmentation of Organic Ions and Interpretation of EI Mass Spectra." ResearchGate.
- ResearchGate. "FT-IR and FT-Raman Spectra of 2,6-Difluorobenzonitrile." ResearchGate.
- Sigma-Aldrich. "2,6-Difluorobenzonitrile 97." Sigma-Aldrich.
- Organic Chemistry Data. "NMR Spectroscopy :: 13C NMR Chemical Shifts." orgchemdatasource.com.
- NIST. "2,5-Difluorobenzonitrile." NIST WebBook.
- UCSB Chemistry and Biochemistry. "19F Chemical Shifts and Coupling Constants." University of California, Santa Barbara.
- ChemicalBook. "2,6-Difluorobenzyl chloride(697-73-4) 13C NMR spectrum." ChemicalBook.
- Sci-Hub. "FT-IR and FT-Raman Spectra of 2, 6-Difluorobenzonitrile." Sci-Hub.
- University of Wisconsin-Madison. "19F NMR Reference Standards." University of Wisconsin-Madison Chemistry Department.
- SpectraBase. "2-Chloro-6-fluorobenzonitrile - Optional[Vapor Phase IR] - Spectrum." SpectraBase.
- Sigma-Aldrich. "2-Chloro-6-fluorobenzonitrile 98." Sigma-Aldrich.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]

- 2. researchgate.net [researchgate.net]
- 3. jascoinc.com [jascoinc.com]
- 4. lpdlabservices.co.uk [lpdlabservices.co.uk]
- 5. Sample Preparation – FT-IR/ATR – Polymer Chemistry Characterization Lab [pccl.chem.ufl.edu]
- 6. reddit.com [reddit.com]
- 7. tandfonline.com [tandfonline.com]
- 8. 19Flourine NMR [chem.ch.huji.ac.il]
- 9. alfa-chemistry.com [alfa-chemistry.com]
- 10. rsc.org [rsc.org]
- 11. rsc.org [rsc.org]
- 12. 2,6-Difluorobenzonitrile(1897-52-5) 13C NMR [m.chemicalbook.com]
- 13. 2,6-Difluorobenzonitrile(1897-52-5) 1H NMR [m.chemicalbook.com]
- 14. colorado.edu [colorado.edu]
- 15. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 16. spectroscopyonline.com [spectroscopyonline.com]
- 17. researchgate.net [researchgate.net]

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